

rubidium nitrate melting and boiling point data

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Compound of Interest

Compound Name: *Rubidium nitrate*

Cat. No.: *B080625*

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An In-depth Technical Guide to the Thermal Properties of **Rubidium Nitrate**

This guide provides a comprehensive overview of the melting and boiling point data for **rubidium nitrate** (RbNO_3), tailored for researchers, scientists, and professionals in drug development. It includes a detailed presentation of its physical constants, experimental protocols for its synthesis and thermal analysis, and visualizations to illustrate key processes.

Thermal Properties of Rubidium Nitrate

Rubidium nitrate is a white, hygroscopic solid inorganic compound.^{[1][2][3]} Its thermal behavior, particularly its melting point, is characterized by decomposition. While some sources provide a boiling point, it is generally accepted that the compound decomposes at or near its melting temperature.^{[1][2][4][5]}

Data Presentation: Melting and Boiling Points

The following table summarizes the reported melting and boiling points for **rubidium nitrate** from various sources. The data indicates a consensus on the melting point being approximately 310 °C, at which point the substance also undergoes thermal decomposition.^{[1][4][5][6]}

Property	Temperature (°C)	Temperature (K)	Temperature (°F)	Notes	Source(s)
Melting Point	310	583	590	Decomposes	[1][3][4][5]
305	578	581			
Boiling Point	578	851	1072		[2][3][4][6]
-	-	-	Decomposes		[1]

The thermal decomposition of **rubidium nitrate** yields rubidium nitrite and oxygen gas.[1][5]

The reaction proceeds as follows:



Experimental Protocols

This section details the common methodologies for the synthesis of **rubidium nitrate** and the determination of its thermal properties.

Synthesis of Rubidium Nitrate

A standard laboratory method for preparing **rubidium nitrate** involves the neutralization reaction of rubidium carbonate with nitric acid.[1][7] The resulting salt is then purified through recrystallization.

Materials:

- Rubidium carbonate (Rb_2CO_3) or Rubidium hydroxide (RbOH)
- Nitric acid (HNO_3)
- Distilled water
- Beaker
- Stirring rod

- Heating plate
- Crystallizing dish

Procedure:

- Dissolution: Rubidium carbonate is dissolved in a minimal amount of distilled water in a beaker.
- Neutralization: Nitric acid is slowly added to the rubidium carbonate solution while stirring. If using rubidium hydroxide, this should be done with caution as the reaction is highly exothermic.^[1] The reaction proceeds until effervescence (in the case of the carbonate) ceases, indicating the completion of the reaction.
 - $\text{Rb}_2\text{CO}_3(\text{aq}) + 2\text{HNO}_3(\text{aq}) \rightarrow 2\text{RbNO}_3(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$ ^[7]
 - $\text{RbOH}(\text{aq}) + \text{HNO}_3(\text{aq}) \rightarrow \text{RbNO}_3(\text{aq}) + \text{H}_2\text{O}(\text{l})$ ^[1]
- Crystallization: The resulting **rubidium nitrate** solution is gently heated to concentrate it and then allowed to cool slowly in a crystallizing dish.
- Purification: The formed crystals of **rubidium nitrate** are collected and can be further purified by recrystallization from water to achieve higher purity.

Determination of Thermal Properties

The melting and decomposition temperatures of **rubidium nitrate** are typically determined using thermal analysis techniques such as Differential Scanning Calorimetry (DSC) or Differential Thermal Analysis (DTA).^[8] These methods monitor the physical and chemical changes in a substance as a function of temperature.

Apparatus:

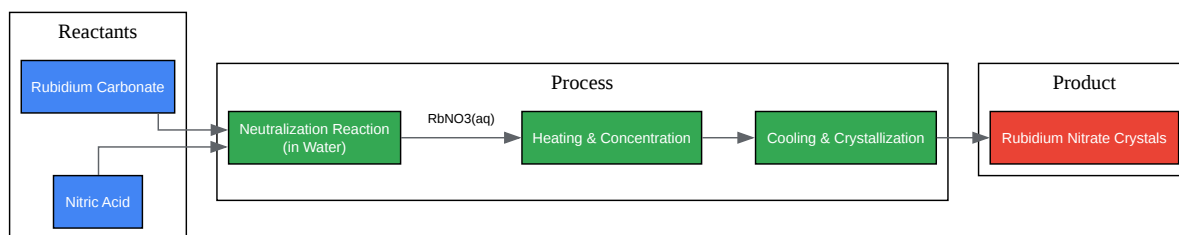
- Differential Scanning Calorimeter (DSC) or Differential Thermal Analyzer (DTA)
- Sample pans (e.g., aluminum)
- Inert gas supply (e.g., nitrogen)

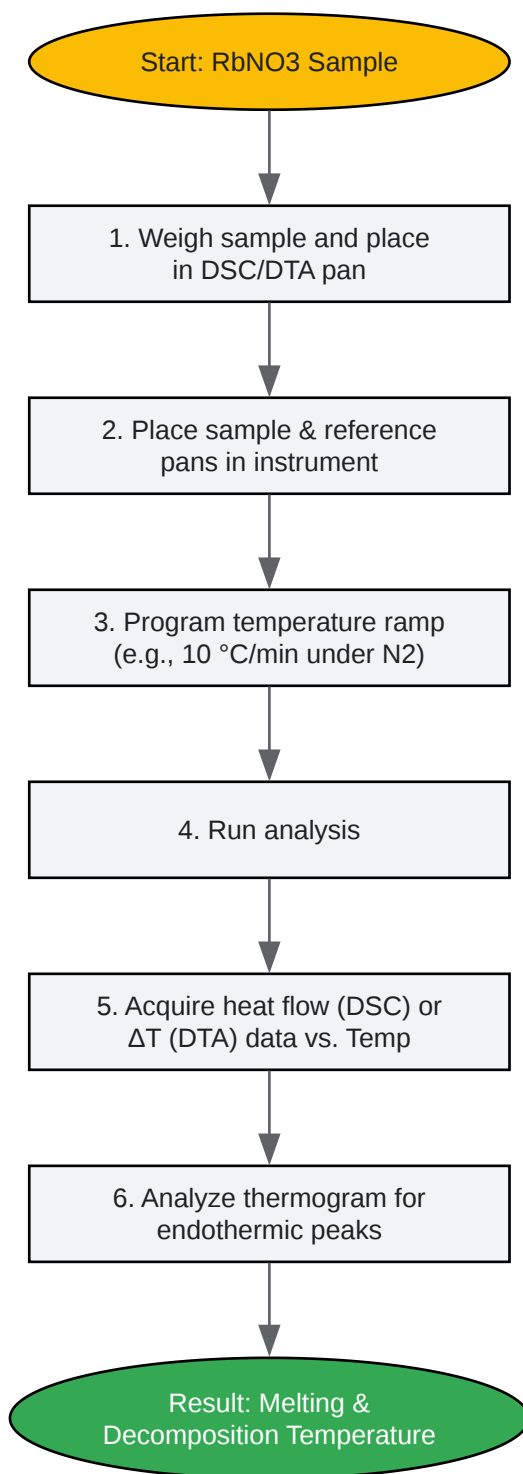
Procedure (General Principle):

- **Sample Preparation:** A small, accurately weighed sample of **rubidium nitrate** (typically a few milligrams) is placed into a sample pan. An empty pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the instrument's furnace. The furnace is programmed to heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere of an inert gas.
- **Data Acquisition:** The instrument measures the difference in heat flow (DSC) or temperature (DTA) between the sample and the reference as a function of temperature.
- **Analysis:** An endothermic peak on the resulting thermogram indicates the melting point. For **rubidium nitrate**, this peak is associated with both melting and the onset of decomposition. The temperature at the peak of this event is taken as the melting/decomposition temperature.^[8]

Visualizations

The following diagrams illustrate the synthesis and thermal analysis workflows for **rubidium nitrate**.





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